

Essential Guide to the Safe Disposal of dCeMM2

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Compound of Interest

Compound Name: dCeMM2
Cat. No.: B15620477

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental compliance. This document provides a comprehensive, step-by-step guide for the safe disposal of **dCeMM2**, a molecular glue degrader. In the absence of specific federal or institutional disposal mandates for **dCeMM2**, it must be treated as hazardous chemical waste.

Core Principle: Handle as Hazardous Waste

All forms of **dCeMM2** waste, including the pure compound, solutions, and contaminated materials, must be managed and disposed of as hazardous chemical waste. Under no circumstances should **dCeMM2** be disposed of down the drain or in regular solid waste streams.

Quantitative Data Summary

A clear understanding of **dCeMM2**'s properties is essential for its safe handling and the preparation of waste streams.

Property	Value	Source
Molecular Weight	370.82 g/mol	[1][2][3][4]
Formula	C ₁₆ H ₁₁ ClN ₆ OS	[1][2][3]
Appearance	White solid	[3]
Purity	≥95% - ≥98%	[1][2][3]
Solubility	Soluble to 50 mM in DMSO	[1][2]
Storage	Store at -20°C	[1][2][5]
CAS Number	296771-07-8	[1][2][3]

Step-by-Step Disposal Protocol

Adherence to the following procedural steps will ensure the safe and compliant disposal of **dCeMM2** waste.

1. Designate a Satellite Accumulation Area (SAA):

- Establish a specific area within the laboratory for the collection of hazardous waste.
- This area must be located at or near the point of waste generation and be under the direct control of laboratory personnel.

2. Use Appropriate and Labeled Waste Containers:

- Ensure all waste containers are in good condition, constructed of compatible materials, and equipped with securely fitting lids.
- All containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**dCeMM2**," and a precise description of the contents (e.g., "Solid," "Solution in DMSO").^[6]

3. Segregate Waste Streams:

- Proper segregation of different waste types is critical for safe disposal. Do not mix incompatible waste streams.

Waste Type	Description	Collection Container
Solid Waste	Unused or expired dCeMM2 powder.	Original vial or a clearly labeled, sealed, and compatible hazardous waste container.[6]
Liquid Waste (Organic)	Solutions of dCeMM2 in organic solvents (e.g., DMSO).	Labeled, sealed, and compatible hazardous waste container for flammable/organic solvents.[6]
Contaminated Labware	Pipette tips, centrifuge tubes, vials, etc., that have come into direct contact with dCeMM2.	Labeled, sealed plastic bag or container for solid hazardous waste.[6]
Contaminated PPE	Gloves, bench paper, and other personal protective equipment contaminated with dCeMM2.	Labeled, sealed plastic bag for solid hazardous waste.[6]

4. Securely Store and Manage Waste:

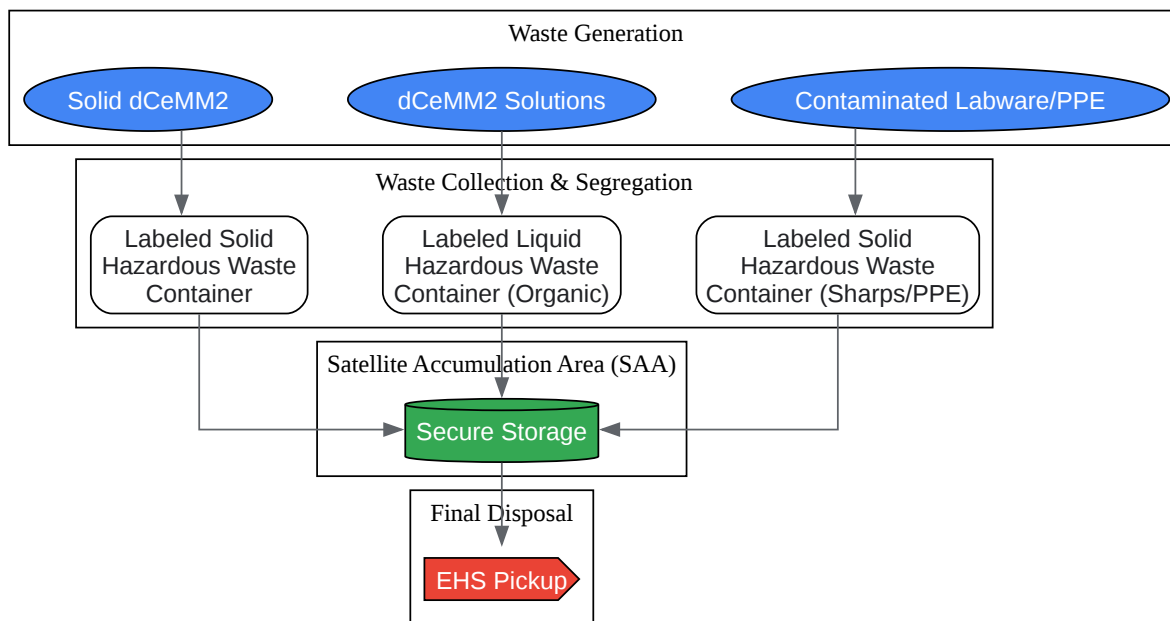
- Keep all waste containers tightly sealed when not in use.
- Store filled and sealed containers in the designated SAA.

5. Arrange for Professional Disposal:

- Once a waste container is full, or before it reaches the maximum allowable storage time as per your institution's policy, contact your institution's Environmental Health and Safety (EHS) department.
- Schedule a pickup for the hazardous waste.

Experimental Workflow for Disposal

The following diagram illustrates the logical flow for the proper disposal of **dCeMM2**.



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Caption: Workflow for the safe segregation and disposal of **dCeMM2** waste.

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